

Technical Guide: Safety & Toxicity Profiling of Thiophene Ethanone Derivatives

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Compound of Interest

Compound Name: *1-[5-(2-Methoxyphenyl)-2-thienyl]ethanone*

CAS No.: 893735-13-2

Cat. No.: B3164762

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Executive Summary

Thiophene ethanone derivatives, specifically 2-acetylthiophene (1-(thiophen-2-yl)ethan-1-one) and its isomer 3-acetylthiophene, are critical pharmacophores in medicinal chemistry, serving as bioisosteres for phenyl rings in non-steroidal anti-inflammatory drugs (NSAIDs), antimicrobial agents, and oncology candidates.

However, their utility is counterbalanced by significant toxicity risks. Unlike benign intermediates, thiophene rings undergo metabolic bioactivation via Cytochrome P450 (CYP450), generating reactive electrophiles capable of covalent protein binding and hepatotoxicity.^{[1][2]}

This guide moves beyond standard Safety Data Sheets (SDS) to provide a mechanistic understanding of these hazards, establishing a self-validating safety protocol for researchers handling these compounds.

Chemical Identity & Physicochemical Properties[3] [4][5][6][7][8][9][10][11][12]

The physical state of these derivatives dictates the exposure risk. 2-Acetylthiophene is particularly hazardous due to its liquid state at room temperature and high acute toxicity profile compared to the solid 3-isomer.

Table 1: Physicochemical Comparison

Property	2-Acetylthiophene	3-Acetylthiophene	Implications for Safety
CAS Number	88-15-3	1468-83-3	Use CAS for inventory tracking; names vary.
Physical State	Liquid (MP: 10–11 °C)	Solid (MP: 57–62 °C)	Liquids permeate gloves faster; solids generate dust.
Boiling Point	214 °C	208–210 °C	High boiling points imply low volatility, but aerosols remain a risk.
Flash Point	96 °C (Closed Cup)	N/A (Solid)	Class IIIB Combustible Liquid.
LogP	~1.8	~1.8	Lipophilic; readily absorbed through skin.

Hazard Identification (GHS Framework)

Critical Warning: 2-Acetylthiophene is classified as Fatal if Swallowed (Category 2/3) in many jurisdictions, whereas the 3-isomer is generally labeled "Harmful." Researchers must treat the 2-isomer with high-potency compound protocols.

2-Acetylthiophene (CAS 88-15-3)[8][11][13]

- Signal Word:DANGER

- H300: Fatal if swallowed.[3][4]
- H311: Toxic in contact with skin.[3][4][5][6]
- H330/H331: Fatal/Toxic if inhaled.
- Target Organs: Central Nervous System (CNS), Liver (Hepatotoxicity).

3-Acetylthiophene (CAS 1468-83-3)[4][6][18]

- Signal Word: WARNING
- H302: Harmful if swallowed.[7][3][5][6]
- H315/H319: Causes skin/eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Toxicological Profile & Mechanism[19]

To implement effective safety controls, one must understand the causality of toxicity. The thiophene ring is a "structural alert" in drug discovery.[1][2]

Metabolic Bioactivation (The "Why")

The toxicity of thiophene ethanones is largely driven by metabolic activation in the liver. CYP450 enzymes attack the sulfur heteroatom or the C=C double bond.

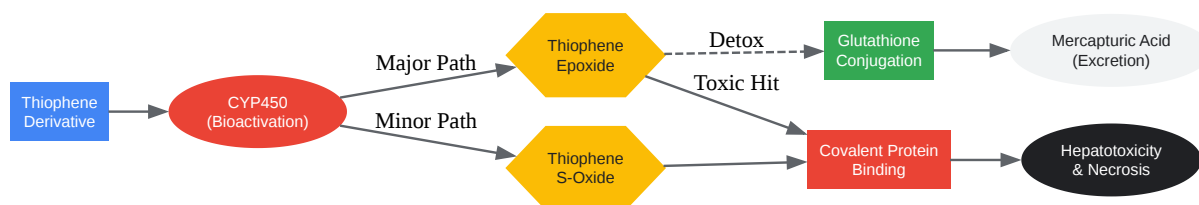
- S-Oxidation: Formation of thiophene-S-oxide.
- Epoxidation: Formation of thiophene-epoxide (thermodynamically favored).

Both metabolites are highly reactive Michael acceptors. They react with nucleophilic residues (cysteine/lysine) on proteins, leading to:

- Depletion of Glutathione (GSH): Oxidative stress.
- Protein Adducts: Immune-mediated hepatitis (similar to the withdrawn drug Tienilic acid).[2]

Visualization: Metabolic Activation Pathway

The following diagram illustrates the divergence between detoxification and toxicity.



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Caption: Figure 1. CYP450-mediated bioactivation of thiophene rings.[2] The epoxide intermediate acts as a potent electrophile, leading to liver toxicity if glutathione reserves are exhausted.

Quantitative Toxicity Data

- LD50 (Oral, Rat): 25–200 mg/kg (2-Acetylthiophene).[8][4] This places it in the "Highly Toxic" band.
- LD50 (Dermal, Rat): ~370 mg/kg.[8] Rapid absorption confirmed.
- Mutagenicity: Ames test results are often negative for the parent compound, but positive after metabolic activation (S9 fraction), confirming the bioactivation hypothesis.

Safe Handling & Exposure Control Protocols

This section outlines a self-validating system for handling. A self-validating system means the protocol includes checks that confirm safety during the process (e.g., colorimetric indicators, double-gloving integrity checks).

Engineering Controls

- Primary Barrier: All weighing and transfers must occur inside a certified Chemical Fume Hood or Glove Box.

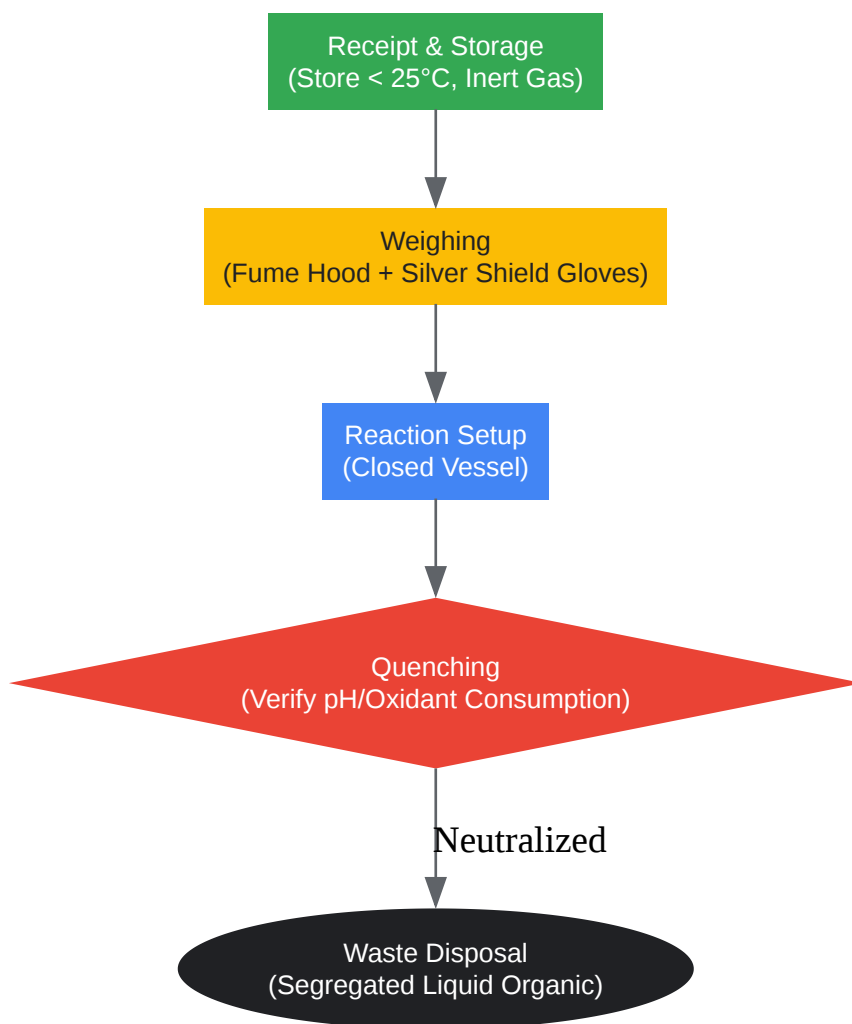
- Airflow Check: Verify hood face velocity is >100 fpm before opening the container.

Personal Protective Equipment (PPE) Matrix

- Hands: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield/4H laminate gloves. Standard nitrile degrades rapidly against aromatic ketones.
- Respiratory: If fume hood work is impossible (e.g., equipment maintenance), use a Full-Face Respirator with Organic Vapor (OV) cartridges (Black band).
- Body: Tyvek lab coat with elastic cuffs to prevent skin absorption at the wrists.

Experimental Workflow: Synthesis & Quenching

This workflow minimizes exposure to the parent compound and its reactive intermediates.



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Caption: Figure 2.[8] Safe handling lifecycle. Note the critical control point at "Quenching" to ensure reactive intermediates are destroyed before waste disposal.

Spill Response (Self-Validating)

- Evacuate: Clear the immediate area (15 ft radius).
- PPE Up: Don Silver Shield gloves and respiratory protection.
- Absorb: Use Vermiculite or Sand. Do not use combustible materials (sawdust).
- Validation: After cleanup, wipe the surface with a solvent-dampened swab and check via UV lamp (thiophenes often fluoresce) or TLC to confirm no residue remains.

Environmental Impact

Thiophene derivatives are generally toxic to aquatic life with long-lasting effects.

- Aquatic Toxicity: LC50 (Fish) is estimated < 10 mg/L.
- Disposal: Never dispose of down the drain. Collect in "High Hazard" organic waste streams for incineration.

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